

Introduction: Elucidating the Structure of a Novel Phenothiazine Derivative

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Compound of Interest

Compound Name: (10H-phenothiazin-2-yl)methanol

Cat. No.: B14918382

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(10H-phenothiazin-2-yl)methanol is a heterocyclic compound featuring the tricyclic phenothiazine core, a scaffold of significant interest in medicinal chemistry and materials science.^[1] The functionalization at the 2-position with a hydroxymethyl group (-CH₂OH) presents a key site for further synthetic modification, making this compound a valuable intermediate. Accurate structural confirmation and purity assessment are paramount for any research or development application, necessitating a comprehensive analysis using modern spectroscopic techniques.

This guide serves as a technical resource for researchers, chemists, and drug development professionals. It is important to note that as of the time of this writing, a complete, publicly available experimental dataset for **(10H-phenothiazin-2-yl)methanol** has not been published. Therefore, this document takes a first-principles approach, providing a detailed predictive analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. These predictions are grounded in the well-established spectroscopic behavior of the 10H-phenothiazine nucleus and data from closely related, structurally analogous compounds. We will explain the rationale behind the expected spectral features, offering a robust framework for the characterization of this molecule and other similar 2-substituted phenothiazine derivatives.

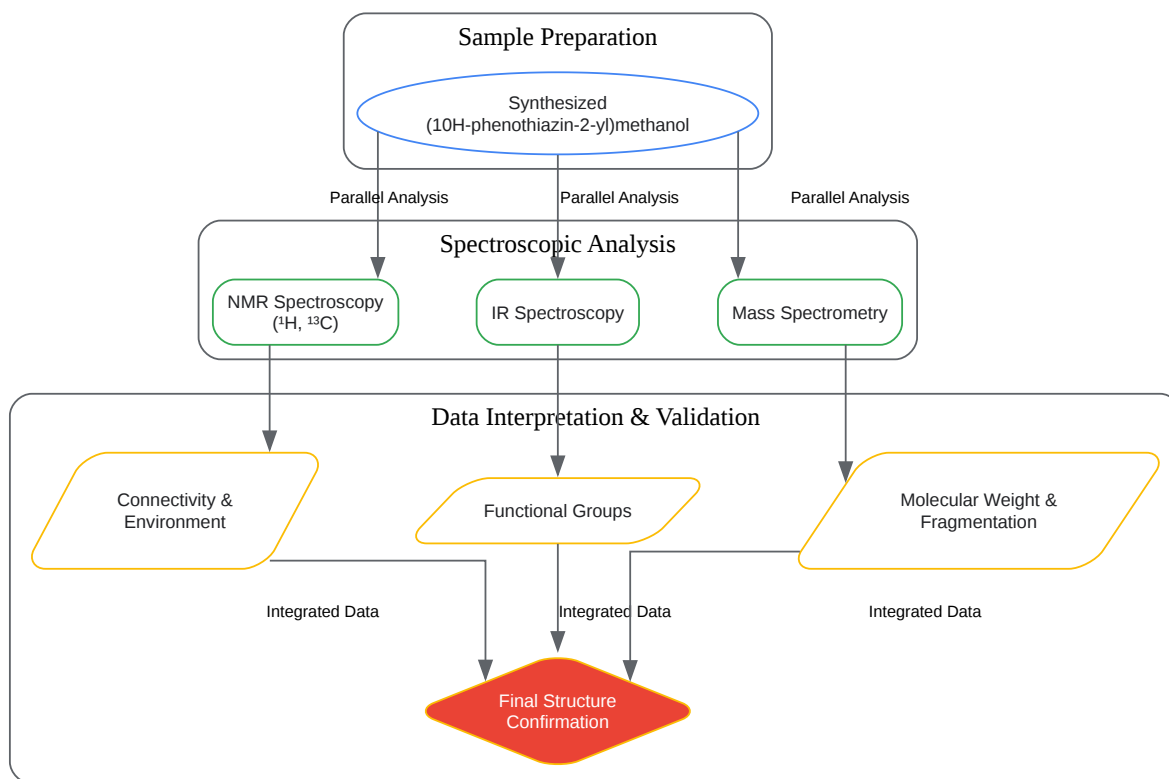
Part 1: Molecular Structure and Spectroscopic Overview

The foundational step in any spectroscopic analysis is a thorough understanding of the molecule's structure, including the numbering convention used to assign signals.

Molecular Structure

The structure of **(10H-phenothiazin-2-yl)methanol** consists of a central thiazine ring fused to two benzene rings, with a methanol substituent at the C-2 position. The IUPAC numbering scheme is critical for unambiguous NMR assignments.

A logical workflow is essential for unambiguous structure elucidation. By integrating data from multiple spectroscopic techniques, a chemist can confidently confirm the identity and purity of a synthesized compound.



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Caption: Integrated workflow for spectroscopic analysis.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise connectivity of atoms in an organic molecule. For **(10H-phenothiazin-2-yl)methanol**, we will analyze the expected signals for both ¹H and ¹³C nuclei. The predictions are made relative to a standard internal reference like tetramethylsilane (TMS).[2]

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum will reveal the chemical environment of all protons. The solvent of choice (e.g., DMSO-d_6 or CDCl_3) will influence the exact chemical shifts, particularly for the N-H and O-H protons.^{[2][3]} The following table outlines the predicted signals in DMSO-d_6 .

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale & Commentary
~8.5	Singlet (broad)	1H	NH-10	The N-H proton of the phenothiazine core typically appears as a broad singlet. Its chemical shift is highly dependent on solvent and concentration.
~7.1-7.3	Multiplet	3H	Ar-H	Protons on the unsubstituted benzene ring (H-6, H-7, H-8, H-9) and some on the substituted ring will fall in this region. Specific assignments are difficult without 2D NMR but expect complex overlapping signals.
~6.8-7.0	Multiplet	3H	Ar-H	Protons on the substituted ring (H-1, H-3, H-4) are expected here. The electron-donating nature of the sulfur and nitrogen atoms

shields these protons, shifting them slightly upfield compared to standard benzene.

~5.1-5.3

Triplet

1H

CH₂-OH

The hydroxyl proton signal will likely be a triplet due to coupling with the adjacent methylene protons. This signal will disappear upon a D₂O shake, a key validation step.

~4.5

Doublet

2H

CH₂-OH

These benzylic protons are adjacent to the hydroxyl group and will appear as a doublet. Their position is downfield due to the proximity of the aromatic ring and the oxygen atom.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum provides information on the carbon framework of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale & Commentary
~140-145	C-4a, C-5a	These are the quaternary carbons at the junction of the three rings, typically found in this downfield region.
~130-135	C-2	The carbon bearing the methanol substituent will be shifted downfield due to the deshielding effect of the oxygen atom.
~115-128	C-1, C-3, C-4, C-6, C-7, C-8, C-9, C-10a, C-11a	This region contains the signals for the remaining aromatic carbons. The exact positions depend on the electronic effects of the heteroatoms and the substituent.
~63	CH ₂ -OH	The aliphatic carbon of the methanol group is expected in this region, characteristic for a primary alcohol attached to an aromatic ring.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in ~0.7 mL of a deuterated solvent (e.g., DMSO-d₆) in a standard 5 mm NMR tube.
- **Internal Standard:** Ensure the solvent contains an internal reference standard, typically tetramethylsilane (TMS) at 0.00 ppm.[\[2\]](#)
- **Instrument Setup:** Place the sample in the NMR spectrometer. Allow the sample temperature to equilibrate.

- Data Acquisition: Acquire the ^1H spectrum, followed by the ^{13}C spectrum. Standard acquisition parameters on a 400 MHz or 500 MHz spectrometer are typically sufficient.[\[4\]](#)
- Validation (D_2O Shake): To confirm the O-H and N-H protons, add 1-2 drops of D_2O to the NMR tube, shake well, and re-acquire the ^1H spectrum. The signals corresponding to the exchangeable protons will diminish or disappear.

Part 3: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[5\]](#)

Predicted IR Spectrum

The IR spectrum will confirm the presence of the key N-H, O-H, C-H, and C-S bonds, as well as the aromatic system.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale & Commentary
~3400-3300	O-H stretch (alcohol)	Broad, Strong	The broadness is due to hydrogen bonding. This is a characteristic signal for the hydroxyl group.
~3350	N-H stretch	Sharp, Medium	The secondary amine N-H stretch of the phenothiazine ring is expected here. [6]
~3100-3000	Aromatic C-H stretch	Medium	Typical for C-H bonds on a benzene ring.
~2950-2850	Aliphatic C-H stretch	Medium	Corresponds to the C-H bonds of the methylene (-CH ₂ -) group.
~1600, ~1500	C=C aromatic ring stretch	Strong	These two sharp bands are characteristic of the aromatic rings within the phenothiazine structure. [7]
~1250-1000	C-O stretch (alcohol)	Strong	A strong band in this region confirms the presence of the primary alcohol.
~850-750	C-H out-of-plane bend	Strong	The pattern of these bands can give clues about the substitution pattern on the aromatic rings (e.g.,

1,2,4-trisubstitution).

[6]

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent like isopropanol and running a background scan.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Pressure Application: Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio over a range of 4000–400 cm^{-1} . [8]
- Cleaning: Clean the crystal thoroughly after the measurement.

Part 4: Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural information based on its fragmentation pattern.

Predicted Mass Spectrum

The molecular formula of **(10H-phenothiazin-2-yl)methanol** is $\text{C}_{13}\text{H}_{11}\text{NOS}$. The exact mass is 229.0561 Da. [9]

Predicted m/z	Ion	Rationale & Commentary
229	$[M]^{+}$	Molecular Ion Peak: This is the parent ion, corresponding to the intact molecule. Its presence and high relative abundance would confirm the molecular weight.
212	$[M - OH]^{+}$	Loss of the hydroxyl radical (-17 Da) is a common fragmentation pathway for primary alcohols.
211	$[M - H_2O]^{+}$	Dehydration, or the loss of a water molecule (-18 Da), is another characteristic fragmentation for alcohols.
198	$[M - CH_2OH]^{+}$	Loss of the entire hydroxymethyl radical (-31 Da) via benzylic cleavage would generate the stable phenothiazine cation. This is expected to be a significant peak.

Experimental Protocol: Electrospray Ionization (ESI) MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Infusion:** Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 μ L/min) using a syringe pump.
- **Instrument Settings:** Operate the mass spectrometer in positive ion mode. Set appropriate parameters for capillary voltage, cone voltage, and desolvation gas temperature and flow.

- Data Acquisition: Acquire the mass spectrum over a relevant m/z range (e.g., 50-500 Da) to observe the molecular ion and key fragments. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition to within a few parts per million.

Conclusion

While direct experimental spectra for **(10H-phenothiazin-2-yl)methanol** are not currently found in the literature, a comprehensive and reliable spectroscopic profile can be predicted based on fundamental principles and data from analogous structures. The combination of ^1H and ^{13}C NMR will elucidate the carbon-hydrogen framework, IR spectroscopy will confirm the presence of key functional groups (N-H, O-H), and mass spectrometry will verify the molecular weight and reveal characteristic fragmentation patterns. The predictive data and protocols outlined in this guide provide a robust framework for any researcher undertaking the synthesis and characterization of this, or similar, novel phenothiazine derivatives, ensuring high standards of scientific integrity and analytical rigor.

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